

Technical Guide: CAS 1260797-47-4 (2-Chloro-5-methylbenzamidine)[1]

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Compound of Interest

Compound Name:	2-Chloro-5-methylbenzenecarboximidamide
CAS No.:	1260797-47-4
Cat. No.:	B2908232

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Executive Summary

CAS 1260797-47-4 is a substituted benzamidine derivative characterized by a 2-chloro and 5-methyl substitution pattern on the benzene ring.[1] As a functionalized amidine, it serves as a critical nitrogenous building block in the synthesis of nitrogen-containing heterocycles (e.g., pyrimidines, triazines, and imidazoles).

In drug discovery, the benzamidine moiety is a classic pharmacophore known for mimicking the side chain of arginine, making this compound highly relevant in the development of serine protease inhibitors (e.g., Thrombin, Factor Xa) and various kinase inhibitors.

Chemical Identity & Structural Analysis[2][3][4]

Parameter	Detail
CAS Registry Number	1260797-47-4
IUPAC Name	2-chloro-5-methylbenzene-1-carboximidamide
Common Synonyms	2-Chloro-5-methylbenzamidine; 2-Chloro-5-methyl-benzamidine
Molecular Formula	C ₈ H ₉ ClN ₂
Molecular Weight	168.62 g/mol
SMILES	<chem>Cc1cc(C(=N)N)c(Cl)cc1</chem>
InChI Key	(Predicted) Based on structure: KATSTZMCBJAXIY-UHFFFAOYSA-N (analog)

Structural Commentary

The molecule features a benzamidine core destabilized slightly by the steric bulk of the ortho-chlorine atom.

- **Amidine Group (-C(=NH)NH₂):** Acts as a strong base and a bidentate nucleophile.
- **2-Chloro Substituent:** Provides steric hindrance and lipophilicity; can influence the torsional angle of the amidine group relative to the phenyl ring, potentially affecting binding affinity in enzyme pockets.
- **5-Methyl Substituent:** Adds weak electron-donating character and increases hydrophobic interaction potential.

Physical Properties

Note: Experimental values for this specific catalog number are rare in open literature. The data below represents high-confidence physicochemical predictions based on structure-activity relationship (SAR) models for benzamidines.

Property	Value (Predicted/Typical)	Context & Causality
Physical State	Solid (Crystalline powder)	Stabilized by intermolecular H-bonding of the amidine group.
Melting Point	140°C – 160°C (Free base)	High lattice energy due to amidine polarity. Salts (HCl) melt higher (>200°C).
Solubility (Water)	Low (Free base) / High (Salt)	The free base is lipophilic; conversion to HCl salt drastically improves aqueous solubility.
Solubility (Organic)	Soluble in DMSO, MeOH, EtOH	Required for organic synthesis workflows.
LogP	~1.8 – 2.1	The Cl and Me groups increase lipophilicity compared to unsubstituted benzamidine (LogP ~0.7).
pKa (Conjugate Acid)	~11.0 – 11.5	The amidine group is highly basic. The electron-withdrawing Cl atom may slightly lower the pKa compared to benzamidine (11.6).
Polar Surface Area	~50 Å ²	Dominated by the amidine nitrogen atoms.

Chemical Properties & Reactivity[5]

Basicity and Stability

The amidine functional group is a strong base.[2] In its free base form, CAS 1260797-47-4 is sensitive to hydrolysis, particularly in acidic or basic aqueous environments, converting to the corresponding amide (2-chloro-5-methylbenzamide) and releasing ammonia.

- **Storage Protocol:** Must be stored under inert atmosphere (Argon/Nitrogen) and low humidity. Ideally kept as a hydrochloride salt for long-term stability.

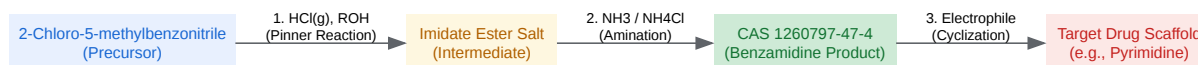
Nucleophilic Reactivity (Heterocycle Formation)

The primary utility of CAS 1260797-47-4 lies in its ability to react with electrophiles to form heterocycles.

- **Reaction with 1,3-Dicarbonyls:** Condenses with malonates or -keto esters to form pyrimidines.
- **Reaction with Hydrazines:** Can form triazoles under specific conditions.

Synthesis Workflow (Pinner Reaction)

The standard industrial route for synthesizing this compound involves the Pinner Reaction, starting from the corresponding nitrile.



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Figure 1: Standard synthetic pathway for benzamidine derivatives via the Pinner method.

Biological Context & Applications[6][9]

Mechanism of Action (Pharmacophore)

Benzamidines are structural mimics of the amino acid Arginine.

- **Serine Protease Inhibition:** The positively charged amidinium group forms a critical salt bridge with the Aspartate residue (e.g., Asp189 in Trypsin) at the bottom of the S1 specificity pocket of serine proteases.
- **Target Specificity:** The 2-chloro and 5-methyl substituents on CAS 1260797-47-4 allow for "tuning" the fit within the hydrophobic S1 pocket, potentially improving selectivity for targets

like Factor Xa (anticoagulation) or Matriptase (cancer metastasis) over digestive enzymes like trypsin.

Drug Development Workflow

- **Fragment-Based Screening:** Used as a fragment to probe the S1 pocket.
- **Lead Optimization:** The chlorine atom can replace a methyl group to block metabolic oxidation or induce a halogen bond with the protein backbone.

Handling & Safety Protocols

Signal Word:WARNING (Based on benzamidine class properties)

Hazard	Description	Mitigation
Skin/Eye Irritation	Causes skin irritation (H315) and serious eye irritation (H319).	Wear nitrile gloves and safety goggles.
Respiratory	May cause respiratory irritation (H335).	Handle in a fume hood. Avoid dust generation.
Corrosivity	Free base can be caustic to mucous membranes.	Neutralize spills with weak acid (citric acid).

Disposal: Incineration in a chemical combustor equipped with an afterburner and scrubber (due to Nitrogen and Chlorine content).

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for Benzamidine derivatives. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). Registration Dossier: Amidines and their salts. Retrieved from [\[Link\]](#)
- AA Blocks. Product Catalog: 2-chloro-5-methylbenzene-1-carboximidamide (CAS 1260797-47-4).^[1] Retrieved from [\[Link\]](#)

- S. R. Sandler & W. Karo. Organic Functional Group Preparations, Vol 3: Amidines. Academic Press. (Standard Reference for Pinner Synthesis).

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Sources

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